

# A Comparative Guide: Diisooctyl Sebacate (DIOS) vs. Bio-Based Plasticizers

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## Compound of Interest

Compound Name: *Diisooctyl sebacate*

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The selection of an appropriate plasticizer is a critical consideration in the formulation of a wide range of materials, including those used in sensitive applications such as medical devices and pharmaceutical packaging. **Diisooctyl sebacate** (DIOS), a traditional non-phthalate plasticizer, has long been valued for its performance characteristics. However, the increasing demand for sustainable and bio-derived materials has led to the development of a variety of bio-based plasticizers. This guide provides an objective, data-driven comparison of DIOS against prominent bio-based alternatives, namely Epoxidized Soybean Oil (ESO) and Acetyl Tributyl Citrate (ATBC), to aid in the selection of the most suitable plasticizer for specific research and development needs.

## Data Presentation: Performance Benchmarking

The following tables summarize the key performance indicators of DIOS and the selected bio-based plasticizers in Polyvinyl Chloride (PVC) formulations. The data has been compiled from various studies to provide a comparative overview. It is important to note that direct comparisons can be influenced by the specific formulation and testing conditions.

Table 1: Comparison of Mechanical Properties

| Property                | DIOS (or close analog DBS) in PVC | Epoxidized Soybean Oil (ESO) in PVC              | Acetyl Tributyl Citrate (ATBC) in PVC                     |
|-------------------------|-----------------------------------|--|---|
| Tensile Strength (MPa)  | 15.7 - 19.1 <sup>[1][2]</sup>     | 11.2 - 17.28                                     | 1.37 (compared to DOP) - higher than TBC <sup>[3]</sup>   |
| Elongation at Break (%) | ~350 <sup>[1][2]</sup>            | ~500   | 629.41 (compared to DOP) - higher than TBC <sup>[3]</sup> |
| Shore A Hardness        | ~80.2 <sup>[1][2]</sup>           | 93 - 99 (with increasing loading) <sup>[4]</sup> | Data not readily available                                |

Table 2: Comparison of Thermal Properties

| Property                          | DIOS in PVC  | Epoxidized Soybean Oil (ESO) in PVC                                       | Acetyl Tributyl Citrate (ATBC) in PVC    |
|-----------------------------------|--|---|--|
| Glass Transition Temperature (Tg) | Lowered compared to neat PVC                                 | Decreased with increasing concentration                                   | Decreased with increasing concentration  |
| Thermal Stability (TGA)           | Two-stage degradation, first stage ~250-310°C <sup>[4]</sup> | Increased thermal stability, degradation peak ~392°C <sup>[5][6][7]</sup> | Good thermal stability <sup>[3][7]</sup> |

Table 3: Comparison of Migration and Volatility

| Property                              | DIOS (or close analog DBS) in PVC                      | Epoxidized Soybean Oil (ESO) in PVC                  | Acetyl Tributyl Citrate (ATBC) in PVC                                 |
|---------------------------------------|--|--|---|
| Migration (e.g., into food simulants) | Minimal migration (12.78% after 28 days for DBS)[1][2] | Higher rate of exudation in fatty food simulants[8]  | Lower migration potential than lower molecular weight plasticizers[8] |
| Volatility (Weight Loss)              | Low volatility   | Low volatility due to higher molecular weight[9][10] | Data not readily available  |

## Experimental Protocols

The following are detailed methodologies for key experiments cited in the comparison of plasticizer performance.

### Tensile Properties Testing (ASTM D882)

This test method is used to determine the tensile properties of thin plastic sheeting and films (less than 1.0 mm thick).[11][12][13][14][15]

- Specimen Preparation:
  - Cut rectangular test specimens from the plasticized PVC sheets. The dimensions should be uniform, typically with a width between 5 mm and 25.4 mm and a length at least 50 mm longer than the grip separation.[11]
  - Ensure the specimens are free from nicks, tears, or other defects.
  - Condition the specimens at a standard temperature and humidity (e.g.,  $23 \pm 2$  °C and  $50 \pm 5$  % RH) for a specified period before testing.[12]
- Test Procedure:
  - Mount the specimen in the grips of a universal testing machine, ensuring it is aligned and not slipping.

- Apply a tensile load to the specimen at a constant crosshead speed until it breaks. The speed is determined by the material's characteristics.
- Record the force and elongation throughout the test.
- Data Analysis:
  - From the stress-strain curve, determine the tensile strength (maximum stress), elongation at break (strain at rupture), and modulus of elasticity (stiffness).[11]

## Thermal Stability Analysis (Thermogravimetric Analysis - TGA)

TGA is used to measure the change in mass of a sample as a function of temperature or time in a controlled atmosphere. This provides information on the thermal stability and decomposition profile of the plasticized material.

- Sample Preparation:
  - A small, representative sample of the plasticized PVC (typically 5-10 mg) is accurately weighed and placed in a TGA crucible.
- Test Procedure:
  - The crucible is placed in the TGA furnace.
  - The sample is heated at a constant rate (e.g., 10 °C/min) over a defined temperature range (e.g., 30 to 700 °C) under a controlled atmosphere (e.g., nitrogen).[16]
- Data Analysis:
  - A thermogram is generated, plotting weight loss against temperature.
  - From the thermogram, key parameters such as the onset temperature of decomposition and the temperature of maximum degradation rate are determined to assess thermal stability.[17]

## Plasticizer Migration and Volatility Testing

### a) Volatile Loss (ASTM D1203)

This method determines the volatile loss from a plastic material under specified time and temperature conditions using activated carbon.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)

- Specimen Preparation:
  - A circular test specimen of a specified diameter is cut from the plasticized PVC sheet.
- Test Procedure (Method A - Direct Contact):
  - The initial weight of the specimen is recorded.
  - The specimen is placed in a container with activated carbon, ensuring it is surrounded by the carbon.
  - The container is placed in an oven at a specified temperature (e.g., 70°C) for a set duration (e.g., 24 hours).
  - After the test period, the specimen is removed, cooled, and reweighed.
- Data Analysis:
  - The percentage of weight loss is calculated, which represents the volatile loss, primarily attributed to the plasticizer.[\[18\]](#)[\[19\]](#)[\[20\]](#)

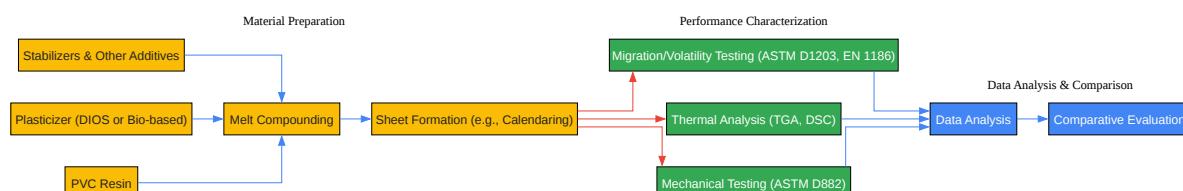
### b) Migration into Food Simulants (e.g., EN 1186)

This test evaluates the migration of plasticizers from the plastic material into substances that simulate different types of food.

- Specimen Preparation:
  - Test specimens of a known surface area are prepared from the plasticized PVC film.
- Test Procedure:

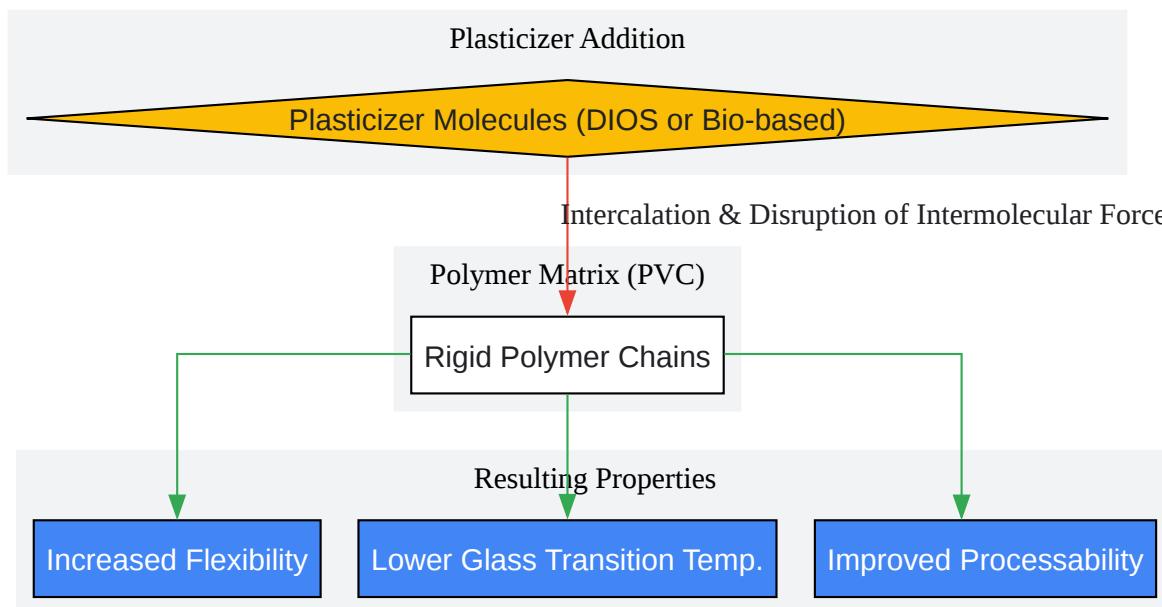
- The specimens are immersed in a specific food simulant (e.g., distilled water for aqueous foods, olive oil for fatty foods) in a sealed container.[23]
- The container is stored under specified conditions of time and temperature (e.g., 10 days at 40°C).
- After the contact period, the specimen is removed, dried, and weighed to determine the overall migration. Alternatively, the food simulant can be analyzed using chromatography techniques to determine the specific migration of the plasticizer.[23]
- Data Analysis:
  - The amount of migrated substance is calculated and expressed in mg per dm<sup>2</sup> of the surface area of the material.

## Mandatory Visualizations



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Caption: Experimental workflow for comparing plasticizer performance.



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Caption: Mechanism of plasticization in a polymer matrix.

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